

An In-depth Technical Guide to 4-methyl-1-(oxan-2-yl)pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-methyl-1-(oxan-2-yl)pyrazole

CAS No.: 1174132-49-0

Cat. No.: B2910134

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Unveiling a Versatile Building Block in Medicinal Chemistry

The pyrazole scaffold is a cornerstone in modern drug discovery, recognized for its prevalence in a wide array of therapeutic agents. Its unique electronic properties and synthetic tractability have cemented its status as a privileged structure. This guide focuses on a specific, yet increasingly relevant derivative: **4-methyl-1-(oxan-2-yl)pyrazole** (CAS 1174132-49-0). The introduction of a methyl group at the 4-position and a tetrahydropyranyl (THP) protecting group at the 1-position creates a versatile building block, primed for intricate molecular architectures. This document serves as a comprehensive technical resource, amalgamating known data with expert-driven insights to empower researchers in leveraging this compound for their drug development endeavors. While specific experimental data for this exact molecule is not extensively published, this guide provides a robust framework based on the well-established chemistry of its constituent parts.

Core Molecular Attributes

4-methyl-1-(oxan-2-yl)pyrazole is a strategically designed intermediate. The oxanyl (tetrahydropyranyl) group serves as a protective shield for the pyrazole's N1-position, enabling selective functionalization at other sites of the heterocyclic core. The 4-methyl group, in turn, can influence the molecule's steric and electronic properties, potentially impacting its interaction with biological targets.

Physicochemical Properties

Precise experimental values for properties like melting and boiling points for **4-methyl-1-(oxan-2-yl)pyrazole** are not readily available in the public domain. However, based on its molecular structure and data from analogous compounds, we can predict its general characteristics.

Property	Value	Source/Basis
CAS Number	1174132-49-0	Chemical Supplier Databases
Molecular Formula	C ₉ H ₁₄ N ₂ O	BLDpharm, Chemsigma
Molecular Weight	166.22 g/mol	BLDpharm, Chemsigma
Appearance	Likely a colorless to pale yellow oil or low-melting solid	Inferred from similar N-THP protected azoles
Solubility	Expected to be soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, THF) and sparingly soluble in water.	General solubility of N-protected heterocyclic compounds
Boiling Point	Estimated to be in the range of 250-300 °C at atmospheric pressure	Based on structurally similar compounds
Melting Point	If solid, likely to be low-melting	Inferred from analogous N-THP protected pyrazoles

Spectroscopic Characterization: A Predictive Analysis

Detailed spectroscopic data allows for the unambiguous identification and quality assessment of **4-methyl-1-(oxan-2-yl)pyrazole**. While a specific spectrum for this compound is not publicly available, a predictive analysis based on the known spectral characteristics of N-THP protected pyrazoles provides a reliable reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to be the most informative for routine characterization. Key expected signals include:
 - A singlet for the methyl group protons at the C4 position of the pyrazole ring, likely in the δ 2.0-2.3 ppm range.
 - Two distinct singlets or narrow doublets for the pyrazole ring protons at the C3 and C5 positions.
 - A characteristic multiplet for the anomeric proton of the oxane ring (the proton on the carbon adjacent to both the nitrogen and the oxygen), typically found downfield in the δ 5.0-5.5 ppm region.
 - A series of multiplets for the remaining methylene protons of the oxane ring, spanning the δ 1.5-4.0 ppm range.
- ^{13}C NMR: The carbon NMR spectrum would further confirm the structure. Expected key resonances include:
 - A signal for the methyl carbon at the C4 position.
 - Signals for the pyrazole ring carbons (C3, C4, and C5).
 - A signal for the anomeric carbon of the oxane ring, typically in the δ 85-95 ppm range.
 - Signals for the remaining methylene carbons of the oxane ring.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by:

- C-H stretching vibrations from the methyl and methylene groups in the 2850-3000 cm^{-1} region.
- C=C and C=N stretching vibrations from the pyrazole ring in the 1400-1600 cm^{-1} region.
- A prominent C-O-C stretching band from the oxane ring, likely around 1050-1150 cm^{-1} .

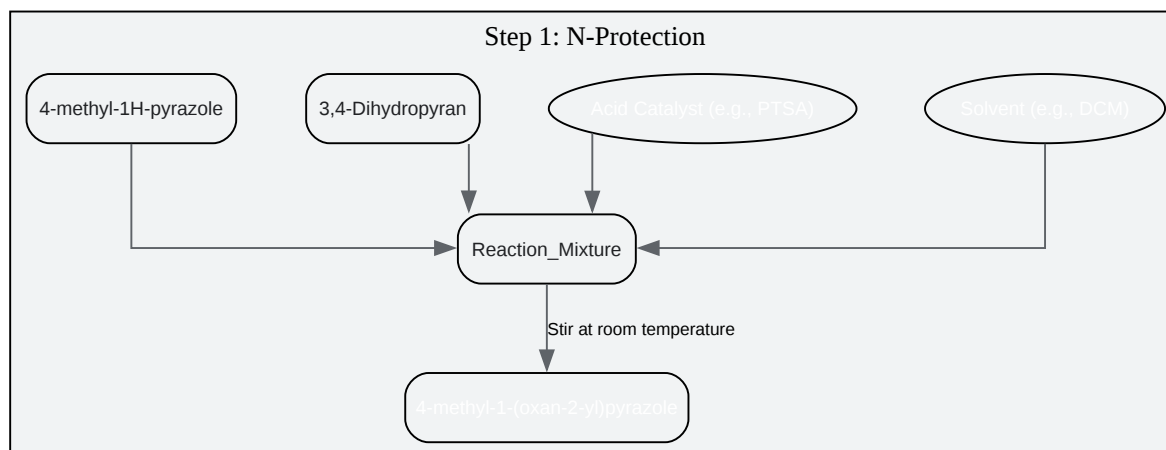
Mass Spectrometry (MS)

In a mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 166.22$. Common fragmentation patterns would likely involve the loss of the oxanyl group or parts of it.

Synthesis and Reaction Chemistry

The synthesis of **4-methyl-1-(oxan-2-yl)pyrazole** is a straightforward process rooted in fundamental heterocyclic chemistry. The primary strategy involves the N-protection of 4-methyl-1H-pyrazole.

Proposed Synthetic Workflow



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Caption: Synthetic workflow for the preparation of **4-methyl-1-(oxan-2-yl)pyrazole**.

Detailed Experimental Protocol (Exemplary)

This protocol is a representative procedure based on the well-established N-protection of pyrazoles with 3,4-dihydropyran.

Materials:

- 4-methyl-1H-pyrazole
- 3,4-Dihydropyran (DHP)
- p-Toluenesulfonic acid (PTSA) or other suitable acid catalyst
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

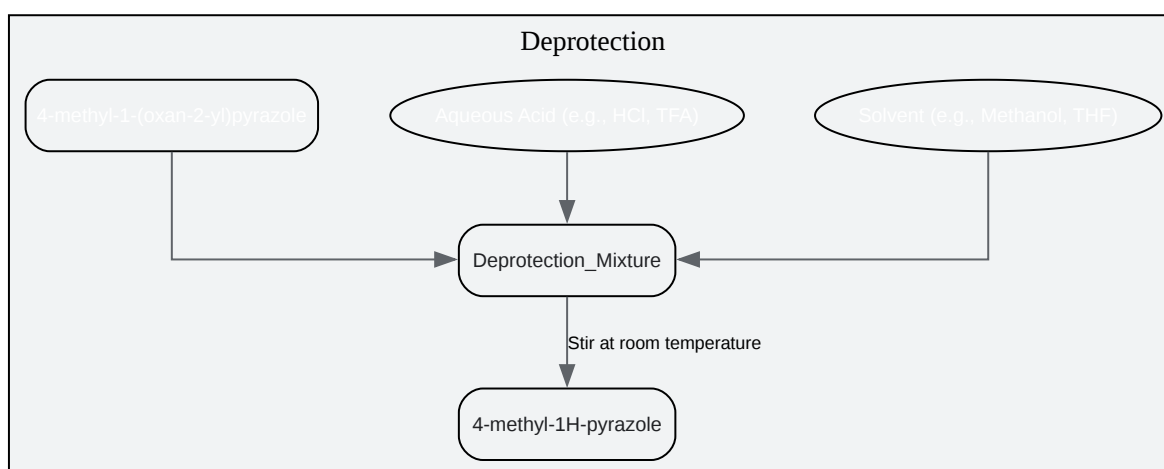
- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4-methyl-1H-pyrazole (1.0 equivalent) in dichloromethane.
- Reagent Addition: To the stirred solution, add 3,4-dihydropyran (1.1-1.5 equivalents).
- Catalysis: Add a catalytic amount of p-toluenesulfonic acid (e.g., 0.05 equivalents).

- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Quench the reaction by adding saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Extraction and Drying:** Wash the organic layer with brine, then dry it over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. The resulting crude product can be purified by column chromatography on silica gel if necessary, although in many cases the crude product is of sufficient purity for subsequent steps.

Reactivity and Deprotection

The THP group is stable to a wide range of non-acidic reagents, making it an excellent choice for protecting the pyrazole nitrogen during reactions such as lithiation, halogenation, or cross-coupling at other positions of the pyrazole ring.

Deprotection of the THP group is typically achieved under acidic conditions.



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Caption: General workflow for the deprotection of the THP group from the pyrazole nitrogen.

Applications in Drug Discovery and Development

The pyrazole nucleus is a key component in numerous approved drugs, exhibiting a wide range of biological activities including anti-inflammatory, anticancer, and antiviral properties. **4-methyl-1-(oxan-2-yl)pyrazole** serves as a valuable intermediate for the synthesis of more complex molecules with therapeutic potential. The 4-methyl substituent can modulate the pharmacokinetic and pharmacodynamic properties of the final compound.

The THP-protected nitrogen allows for selective modifications at other positions of the pyrazole ring, which can then be deprotected to yield the final active pharmaceutical ingredient (API). This strategic protection is crucial in multi-step syntheses of complex drug candidates.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-methyl-1-(oxan-2-yl)pyrazole** is not widely available, general precautions for handling pyrazole derivatives should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a fume hood.
- **Inhalation and Contact:** Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.

Conclusion

4-methyl-1-(oxan-2-yl)pyrazole is a valuable and versatile building block in the arsenal of medicinal chemists. Its straightforward synthesis and the stability of the THP protecting group make it an ideal intermediate for the construction of complex, biologically active molecules. This guide provides a foundational understanding of its properties, synthesis, and potential applications, empowering researchers to confidently incorporate this compound into their drug

discovery programs. As research in this area continues, a more detailed experimental profile of this specific molecule will undoubtedly emerge, further solidifying its role in the development of next-generation therapeutics.

References

- International Journal of Pharmaceutical Sciences Review and Research. (2020).
- Chemsigma. (n.d.). **4-methyl-1-(oxan-2-yl)pyrazole** [1174132-49-0]. Retrieved from [[Link](#)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-methyl-1-(oxan-2-yl)pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2910134/docs#an-in-depth-technical-guide-to-4-methyl-1-oxan-2-yl-pyrazole>]

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